

# Strobane CAS number and molecular formula

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## Compound of Interest

Compound Name: Strobane

Cat. No.: B213053

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## Strobane: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet comprehensive overview of **Strobane**, a complex chlorinated insecticide. The information is curated for professionals in research, science, and drug development, with a focus on its chemical identity, physical properties, and toxicological profile.

## Chemical Identification and Properties

**Strobane** is a chlorinated mixture of terpene hydrocarbons, primarily used as an insecticide.<sup>[1]</sup>  
<sup>[2]</sup> Due to its nature as a complex mixture, its molecular formula can be represented in several ways, reflecting the varying degrees of chlorination of the terpene skeletons.

Table 1: Chemical and Physical Properties of **Strobane**

Property	Value	Source
CAS Number	8001-50-1	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C10H10Cl8 or C10H9Cl7	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Molecular Weight	Approximately 377.35 to 413.8 g/mol	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Appearance	Amber-colored viscous liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Density	1.627 g/cm <sup>3</sup> at 25°C	<a href="#">[1]</a> <a href="#">[2]</a>
Solubility	Insoluble in water; slightly miscible in alcohol; soluble in hydrocarbon solvents	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	416°C at 760 mmHg	<a href="#">[6]</a>
Flash Point	202.2°C	<a href="#">[6]</a>

## Toxicological Profile

**Strobane** is recognized for its toxicity and potential health hazards. It is classified as toxic if swallowed and may be fatal in contact with the skin.[\[7\]](#) It can also cause skin and serious eye irritation, as well as respiratory irritation.[\[7\]](#)

Table 2: Toxicological Data for **Strobane**

Hazard	Classification and Details	Source
Acute Toxicity (Oral)	Toxic if swallowed. LD50 (rat): 200 mg/kg; LD50 (dog): 200 mg/kg.	[2][7]
Acute Toxicity (Dermal)	Fatal in contact with skin.	[7]
Carcinogenicity	IARC Group 3: Not classifiable as to its carcinogenicity to humans. However, animal experiments indicate sufficient evidence of carcinogenicity.	[7]
Hazards upon Decomposition	Emits toxic fumes of Cl- when heated to decomposition.	[1][2]

## Experimental Protocols and Signaling Pathways

Detailed experimental protocols for the synthesis or specific biological assays of **Strobane** are not readily available in the public domain. General laboratory safety precautions for handling chlorinated hydrocarbons should be strictly followed.

Information regarding specific signaling pathways modulated by **Strobane** is also limited. As a broad-spectrum insecticide, its mechanism of action is likely to involve multiple targets within the nervous system of insects, but detailed molecular interactions and signaling cascades in mammalian systems are not well-elucidated in the provided search results.

## Logical Relationship of Strobane's Properties

The following diagram illustrates the relationship between the chemical nature of **Strobane** and its resulting properties and hazards.

**Strobane's** core properties and implications.

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